

Neochlorogenic acid methyl ester stability in aqueous solutions.

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Compound of Interest

Compound Name: Neochlorogenic acid methyl ester

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Technical Support Center: Neochlorogenic Acid Methyl Ester

This technical support center provides guidance on the stability of **neochlorogenic acid methyl ester** in aqueous solutions. The information is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the general stability of **neochlorogenic acid methyl ester** in aqueous solutions?

Direct quantitative stability data for **neochlorogenic acid methyl ester** in aqueous solutions is limited in publicly available literature. However, based on the well-documented behavior of its parent compound, neochlorogenic acid (3-O-caffeoylquinic acid or 3-CQA), and general principles of ester chemistry, the following can be inferred:

- **pH Sensitivity:** The stability of **neochlorogenic acid methyl ester** is highly dependent on pH. It is expected to be most stable in acidic conditions (pH < 4) and significantly less stable in neutral and alkaline solutions.^{[1][2]}
- **Primary Degradation Pathway:** The primary degradation pathway in aqueous media is likely hydrolysis of the methyl ester bond to yield neochlorogenic acid and methanol. This reaction is catalyzed by both acid and base but is typically much faster under alkaline conditions.

- Subsequent Degradation: Following hydrolysis, the resulting neochlorogenic acid is prone to further degradation, including isomerization to its more stable isomers, cryptochlorogenic acid (4-CQA) and chlorogenic acid (5-CQA).[1][2]

Q2: How should I prepare and store aqueous solutions of **neochlorogenic acid methyl ester**?

Given its limited stability in aqueous solutions, especially at neutral or alkaline pH, it is recommended to prepare aqueous solutions fresh on the same day of use.[3] For stock solutions, dissolve the compound in an anhydrous organic solvent like DMSO, in which it is readily soluble.[3][4] These stock solutions are stable for extended periods when stored properly.

Recommended Storage for Stock Solutions:

- -20°C for up to one month.[5]
- -80°C for up to six months.[5]

Always protect solutions from light.[5] When preparing aqueous working solutions from a DMSO stock, ensure the final concentration of DMSO is compatible with your experimental system.

Q3: What are the main factors that influence the stability of **neochlorogenic acid methyl ester**?

- pH: As mentioned, alkaline and neutral pH will accelerate hydrolysis of the ester bond and subsequent isomerization of the parent acid.[1][2] Acidic pH is expected to provide the most stable environment.
- Temperature: Increased temperature will accelerate the rate of all degradation reactions, including hydrolysis and isomerization.[6] For any short-term storage of aqueous solutions, it is advisable to keep them refrigerated (2-8°C).[7]
- Presence of Water: Water is a reactant in the hydrolysis of the ester. To maintain the integrity of the compound in its ester form, exposure to aqueous environments should be minimized and controlled.[6]

- Enzymes: In biological systems, esterases can rapidly hydrolyze the methyl ester bond.

Troubleshooting Guide

Issue Encountered	Potential Cause	Recommended Solution
Loss of compound potency or inconsistent results over time in aqueous solution.	Degradation of the methyl ester via hydrolysis and subsequent isomerization of the resulting neochlorogenic acid.	Prepare fresh aqueous solutions for each experiment from a frozen DMSO stock. Minimize the time the compound is in an aqueous buffer, especially if the pH is neutral or alkaline.
Appearance of new peaks in HPLC analysis of a stability sample.	The new peaks are likely degradation products, such as neochlorogenic acid, and its isomers (cryptochlorogenic acid and chlorogenic acid).	Co-inject with standards of the potential degradation products to confirm their identity. Adjust the mobile phase to ensure good separation of the methyl ester from its potential degradants.
Low solubility when preparing aqueous solutions.	Neochlorogenic acid methyl ester has limited aqueous solubility.	Prepare a high-concentration stock solution in DMSO. ^[3] ^[4] For aqueous solutions, use the DMSO stock and dilute into your aqueous buffer, ensuring the final DMSO concentration is low and does not affect your experiment. Gentle warming (to 37°C) and sonication can aid dissolution. ^[3]

Stability Data of Parent Chlorogenic Acid Isomers

While specific kinetic data for the methyl ester is not available, the following table summarizes the stability of the parent compounds—neochlorogenic acid (3-CQA), cryptochlorogenic acid (4-CQA), and chlorogenic acid (5-CQA)—in aqueous solution at 37°C. This data provides a

strong indication of the relative stability of the core caffeoylquinic acid structure once the methyl ester is hydrolyzed.

pH	Parameter	Neochlorogenic Acid (3-CQA)	Cryptochlorogenic Acid (4-CQA)	Chlorogenic Acid (5-CQA)
7.05	Rate Constant (k)	0.0031	0.0039	0.0025
Half-life ($t_{1/2}$) in hours	118.8	91.8	148.0	
7.96	Rate Constant (k)	0.0163	0.0211	0.0132
Half-life ($t_{1/2}$) in hours	22.8	17.6	28.1	
9.25	Rate Constant (k)	0.0541	0.0763	0.0425
Half-life ($t_{1/2}$) in hours	6.9	4.9	8.7	

Data adapted from a study on the degradation kinetics of chlorogenic acid isomers.[2] The order of stability at neutral and alkaline pH is 4-CQA < 3-CQA < 5-CQA.[2]

Experimental Protocols

Proposed Protocol for Stability Assessment of Neochlorogenic Acid Methyl Ester

This protocol outlines a general method for assessing the stability of **neochlorogenic acid methyl ester** in aqueous solutions.

1. Materials and Reagents:

- **Neochlorogenic acid methyl ester** (high purity standard)

- HPLC-grade methanol, acetonitrile, and water
- Formic acid (or other suitable mobile phase modifier)
- Phosphate, citrate, or other appropriate buffer salts to prepare buffers at various pH values (e.g., pH 3, 5, 7.4, 9)
- DMSO (anhydrous)
- HPLC system with UV or MS detector

2. Preparation of Solutions:

- Stock Solution: Prepare a 10 mg/mL stock solution of **neochlorogenic acid methyl ester** in anhydrous DMSO.
- Buffer Solutions: Prepare aqueous buffers at the desired pH values. Filter through a 0.22 μm filter.
- Test Solutions: Dilute the DMSO stock solution with the respective aqueous buffers to a final concentration of $\sim 100 \mu\text{g/mL}$. The final DMSO concentration should be kept low (e.g., $<1\%$).

3. Stability Study Conditions:

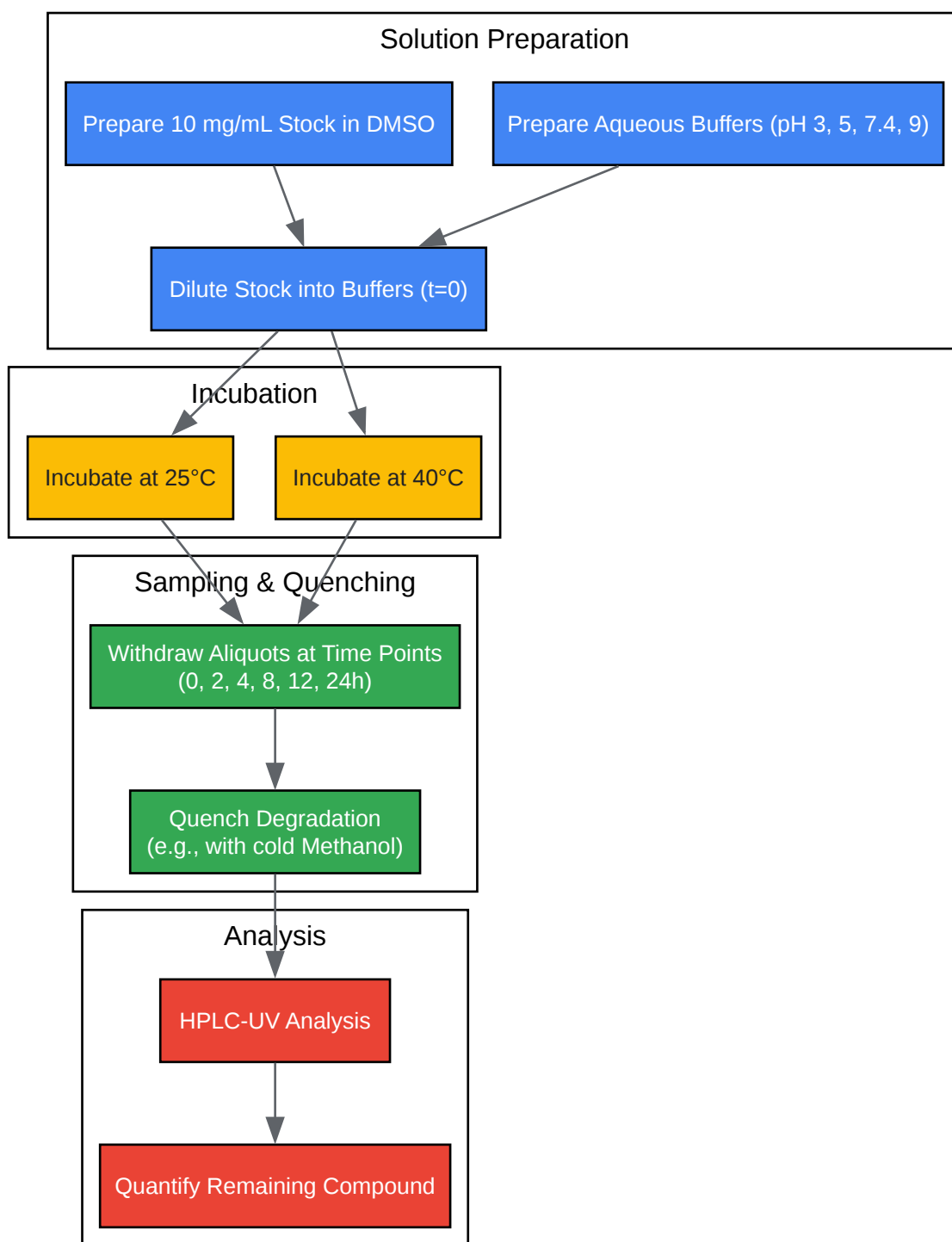
- Incubate the test solutions at controlled temperatures (e.g., room temperature $\sim 25^\circ\text{C}$ and an elevated temperature like 40°C).
- Protect all solutions from light.
- At specified time points (e.g., 0, 2, 4, 8, 12, 24 hours), withdraw an aliquot from each test solution.
- Immediately quench any further degradation by adding an equal volume of cold methanol or by freezing at -80°C until analysis.

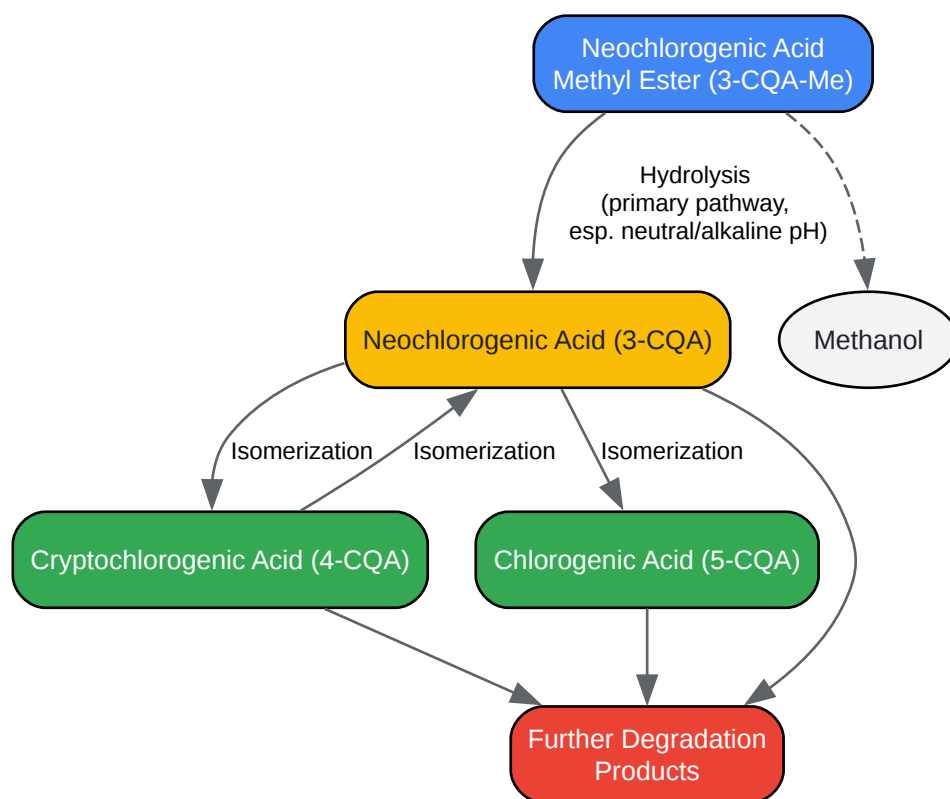
4. HPLC Analysis:

- Column: A C18 reverse-phase column (e.g., 150 mm x 4.6 mm, 3.5 μm) is suitable.

- Mobile Phase: A gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Example Gradient: Start at 5% B, ramp to 95% B over 20 minutes, hold for 5 minutes, and then re-equilibrate.
- Flow Rate: 1.0 mL/min.
- Detection: UV detection at a wavelength corresponding to the absorbance maximum of the caffeoyl moiety (around 325 nm).
- Quantification: Calculate the percentage of **neochlorogenic acid methyl ester** remaining at each time point relative to time zero.

Visualizations





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References

- 1. researchgate.net [researchgate.net]
- 2. [Degradation kinetics of chlorogenic acid, cryptochlorogenic acid, and neochlorogenic acid at neutral and alkaline pH values] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Neochlorogenic acid methyl ester | CAS:123410-65-1 | Phenylpropanoids | High Purity | Manufacturer BioCrick [biocrick.com]
- 4. Neochlorogenic acid methyl ester | HBV | Antioxidant | TargetMol [targetmol.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. researchgate.net [researchgate.net]

- 7. Neochlorogenic acid methyl ester | CAS:123410-65-1 | ChemNorm [chem-norm.com]
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